

An In-depth Technical Guide to Pentaerythritol Triacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentaerythritol triacrylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pentaerythritol triacrylate** (PETA), a trifunctional acrylate monomer. It details its chemical and physical properties, synthesis, applications, and relevant experimental protocols, with a focus on its utility in research and development.

Chemical and Physical Properties

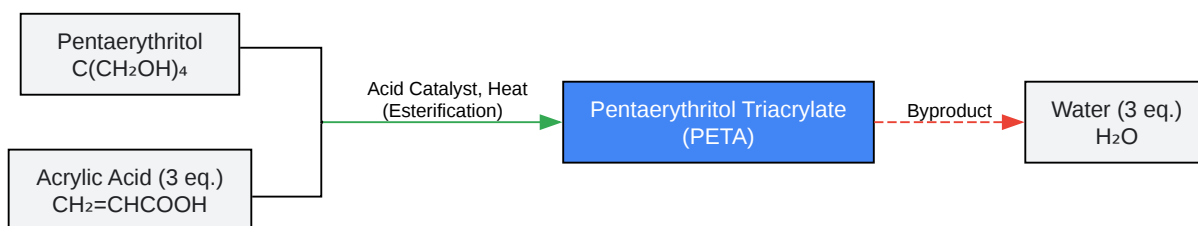
Pentaerythritol triacrylate is a versatile monomer known for its role in forming crosslinked polymer networks.^[1] It is a colorless or light amber, nonvolatile liquid, though it can also appear as a white semisolid or crystalline solid at temperatures up to 40°C.^[2] Key quantitative data for PETA are summarized in the table below.

Property	Value
Molecular Formula	C14H18O7[3][4][5][6][7][8]
Molecular Weight	298.29 g/mol [3][4][6][7]
CAS Number	3524-68-3[3][4][5][6][7][8][9][10][11][12]
Density	1.18 g/mL at 25 °C[9][13][14]
Boiling Point	>315 °C[1][2]
Melting Point	15 °C[1][9][15]
Refractive Index	n20/D 1.483[9][13][14][16]
Viscosity	400-700 cps at 25°C[11]
Flash Point	>230 °F[9]
Water Solubility	Insoluble[2][9][15]
Inhibitor	Typically stabilized with 300-400 ppm MEHQ (monomethyl ether hydroquinone)[1][2][13][14]

Synthesis of Pentaerythritol Triacrylate

The primary method for synthesizing **Pentaerythritol triacrylate** is through the esterification of pentaerythritol with acrylic acid.[17] Polyfunctional acrylate monomers like PETA can be produced by direct or trans-esterification methods.[2][18]

The synthesis involves the reaction of pentaerythritol, which has four hydroxyl groups, with acrylic acid in the presence of an acid catalyst. The reaction is controlled to favor the formation of the triacrylate ester, leaving one hydroxyl group unreacted.



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Synthesis of **Pentaerythritol Triacrylate**.

Experimental Protocols

This protocol is a generalized procedure based on common industrial synthesis methods.[\[17\]](#)
[\[19\]](#)[\[20\]](#)

Materials:

- Pentaerythritol
- Acrylic acid
- Acid catalyst (e.g., p-toluenesulfonic acid, sulfuric acid)[\[19\]](#)[\[20\]](#)
- Polymerization inhibitor (e.g., hydroquinone (HQ), monomethyl ether of hydroquinone (MEHQ))[\[17\]](#)[\[19\]](#)
- Solvent (e.g., toluene, cyclohexane) for azeotropic removal of water[\[17\]](#)[\[19\]](#)
- Sodium carbonate and sodium hydroxide solutions (for neutralization)[\[17\]](#)
- Sodium chloride solution (for washing)[\[17\]](#)

Procedure:

- Reaction Setup: Charge a reactor with pentaerythritol, acrylic acid (in molar excess), the acid catalyst, a polymerization inhibitor, and the solvent.[\[17\]](#)[\[19\]](#)
- Esterification: Heat the mixture to reflux (typically 80-115 °C).[\[19\]](#)[\[20\]](#) Water produced during the reaction is continuously removed via a Dean-Stark trap to drive the equilibrium towards product formation.
- Reaction Monitoring: Monitor the reaction progress by measuring the acid value of the mixture. The reaction is typically stopped when the acid value reaches a predetermined level.[\[17\]](#)

- Neutralization: Cool the reaction mixture. Wash with a sodium carbonate or sodium hydroxide solution to neutralize the remaining acrylic acid and the acid catalyst.[\[17\]](#)
- Washing: Perform subsequent washes with a sodium chloride solution and then distilled water to remove residual salts and impurities.[\[17\]](#)
- Solvent Removal: Remove the solvent under reduced pressure (distillation) to yield the crude **Pentaerythritol triacrylate** product.[\[17\]](#)
- Purification: The final product can be further purified if necessary, for instance, by filtration.[\[19\]](#)

This protocol outlines the general steps for utilizing PETA in a UV-curable coating.

Materials:

- **Pentaerythritol triacrylate** (as a reactive diluent/crosslinker)
- Oligomer (e.g., urethane acrylate, epoxy acrylate)
- Photoinitiator (e.g., benzophenone)
- Substrate (e.g., wood, plastic, metal)
- UV curing lamp

Procedure:

- Formulation: Prepare the UV-curable formulation by mixing the oligomer, PETA, and the photoinitiator until a homogeneous solution is obtained. The ratio of components is critical for determining the final properties of the cured material.
- Application: Apply a thin film of the formulation onto the desired substrate using a suitable method (e.g., spin coating, draw-down bar).
- Curing: Expose the coated substrate to UV radiation from the curing lamp. The photoinitiator absorbs the UV light and generates free radicals, initiating the rapid polymerization of the acrylate groups in both the PETA and the oligomer.

- **Post-Curing:** The polymerization reaction is typically very fast, and the coating solidifies within seconds. The cured film can then be tested for properties such as hardness, adhesion, and chemical resistance.

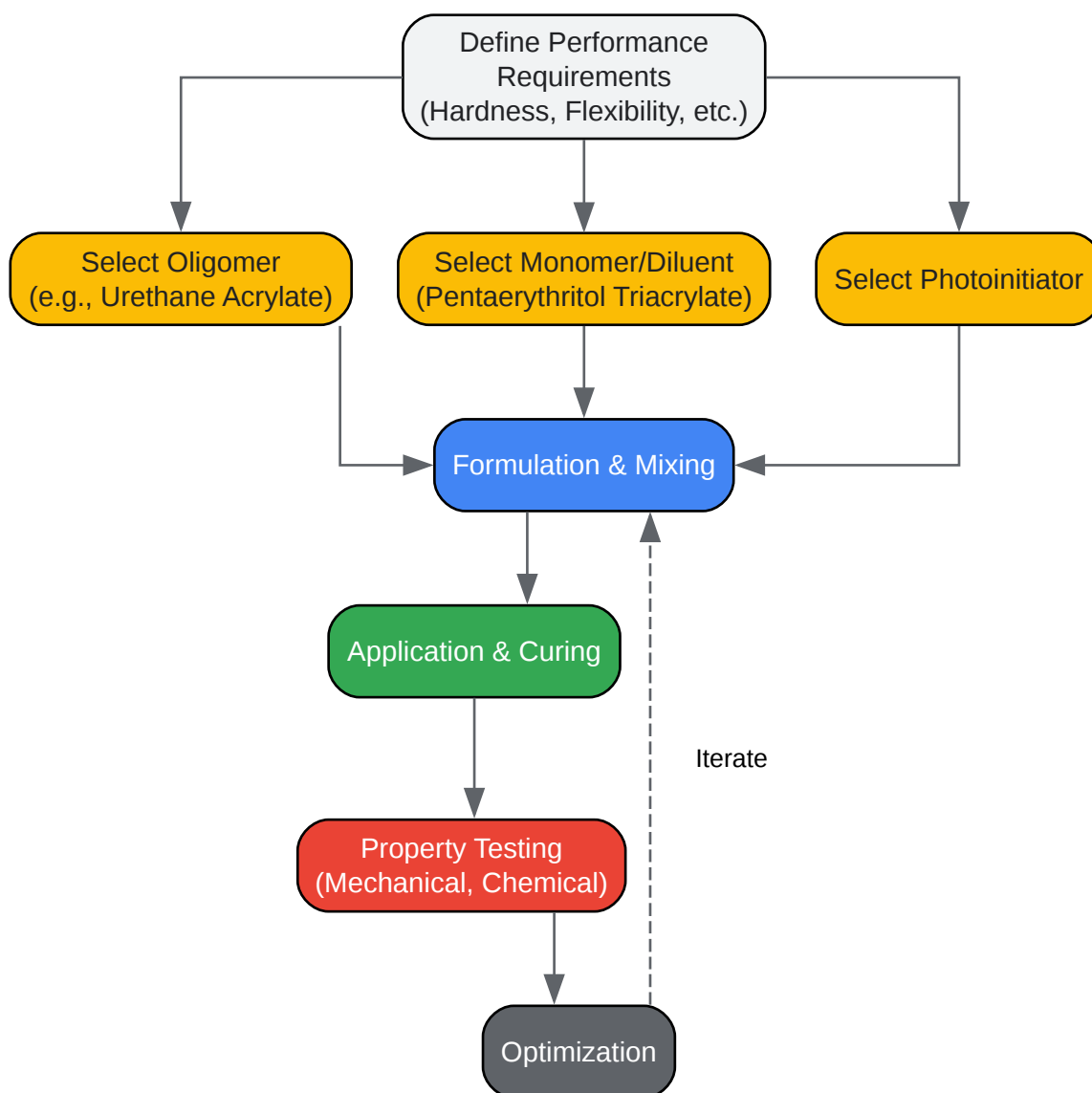
Applications in Research and Development

Pentaerythritol triacrylate is a key component in radiation-curable systems due to its high reactivity and ability to form highly crosslinked networks.^[1]

- **UV and Electron Beam Curing:** It is widely used in UV and electron beam (EB) curable inks, coatings, and adhesives.^{[2][21]} Its trifunctional nature contributes to rapid curing speeds, high crosslink density, and excellent mechanical and chemical resistance in the final product.^[1]
- **Reactive Diluent:** PETA serves as a reactive diluent, reducing the viscosity of formulations to improve application properties while still participating in the polymerization process.
- **Polymer Synthesis:** In polymer science, it is used as a crosslinking agent to create hydrogels and other 3D polymer networks. Its properties provide a balance between flexibility and crosslink density.^[1]
- **Drug Development and Biomaterials:** While direct applications in drug formulations are less common, PETA and similar multifunctional acrylates are explored in the creation of polymer-based drug delivery systems and biocompatible hydrogels for tissue engineering.^[22] The ability to rapidly form crosslinked structures via photopolymerization is particularly advantageous in these fields.
- **Adhesives and Sealants:** It is an ingredient in acrylic glues and anaerobic sealants.^{[2][18]}

Workflow for Formulation Development

The development of a PETA-based formulation, for instance, a UV-curable coating, follows a logical progression from component selection to final property testing.



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UV-Curable Formulation Workflow.

Safety and Handling

Pentaerythritol triacrylate is known to cause skin and serious eye irritation.[3] It may also cause an allergic skin reaction.[3] Therefore, appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. It is incompatible with strong oxidizing agents, strong acids, and strong bases.[2] PETA can polymerize when exposed to free radicals, direct light, and heat.[2] It is also explosively unstable at temperatures approaching its boiling point.[9][16][23]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Pentaerythritol Triacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422966#molecular-weight-of-pentaerythritol-triacrylate]

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